

Essential Guide to the Safe Disposal of Phenol, 5-bromo-2-mercapto-

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Phenol, 5-bromo-2-mercapto-

Cat. No.: B15093998

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Disclaimer: A specific Safety Data Sheet (SDS) for **Phenol, 5-bromo-2-mercapto-** (CAS No. 113269-55-9) is not readily available. The following disposal procedures are based on the known hazards of similar chemical structures, including brominated phenols and mercaptans. Researchers, scientists, and drug development professionals should treat this guidance as a preliminary framework and are strongly advised to consult with their institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

Immediate Safety and Handling Considerations

Phenol, 5-bromo-2-mercapto- is presumed to be a hazardous substance. Based on analogous compounds, it is likely to be harmful if swallowed, in contact with skin, or inhaled, and may cause skin and eye irritation.^{[1][2][3]} The mercaptan group suggests a strong, disagreeable odor.^[4] All handling of this compound should occur in a well-ventilated laboratory hood, and appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, must be worn.

Summary of Potential Hazards

The following table summarizes the likely hazards associated with **Phenol, 5-bromo-2-mercapto-**, extrapolated from data for similar brominated and phenolic compounds.

Hazard Statement	GHS Classification
Harmful if swallowed	Acute Toxicity, Oral (Cat 4)
Causes skin irritation	Skin Irritation (Cat 2)
Causes serious eye irritation	Eye Irritation (Cat 2A)
May cause respiratory irritation	STOT - SE (Cat 3)
Toxic to aquatic life	Aquatic Toxicity (Acute)

This data is illustrative and based on similar compounds. The actual GHS classification for **Phenol, 5-bromo-2-mercapto-** may differ.

Step-by-Step Disposal Protocol

This protocol provides a generalized procedure for the safe disposal of **Phenol, 5-bromo-2-mercapto-**.

1. Waste Identification and Segregation:

- Characterize the waste. Is it a pure solid, a solution, or mixed with other reagents?
- Do not mix this waste with other chemical waste streams unless explicitly permitted by your institution's EHS guidelines.
- Label the waste container clearly with "Hazardous Waste: **Phenol, 5-bromo-2-mercapto-**" and include the CAS number (113269-55-9).

2. Containerization:

- Use a chemically resistant, leak-proof container with a secure lid.
- Ensure the container is compatible with the waste (e.g., do not store in a container that can be corroded by acidic or phenolic compounds).
- Keep the container closed at all times, except when adding waste.

3. Small Spills and Contaminated Materials:

- For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand).
- Carefully sweep or scoop up the absorbed material and place it in the designated hazardous waste container.[\[1\]](#)[\[3\]](#)
- Decontaminate the spill area with a suitable solvent, followed by soap and water. All cleaning materials must also be disposed of as hazardous waste.
- Do not allow the chemical to enter drains or waterways.[\[1\]](#)

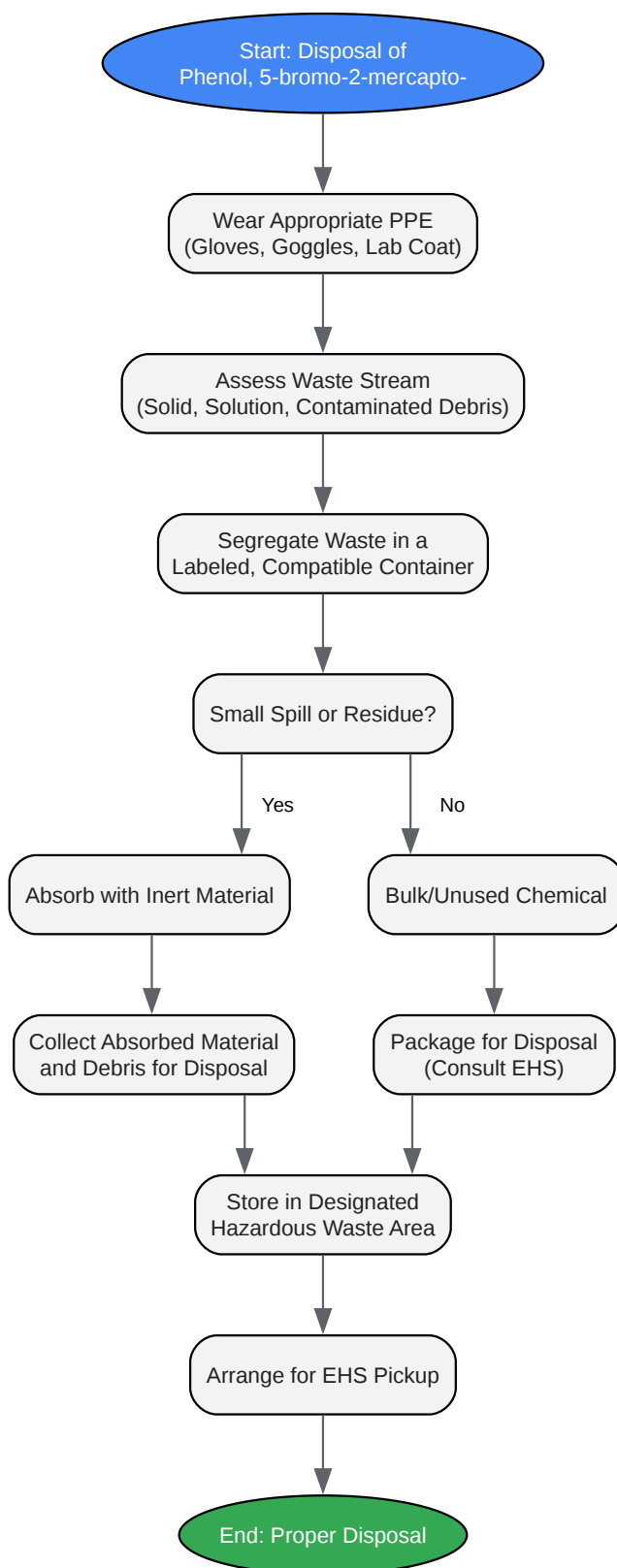
4. Disposal of Unused Product:

- Unused or surplus **Phenol, 5-bromo-2-mercapto-** must be disposed of as hazardous waste.
- It is recommended to dissolve or mix the material with a combustible solvent and send it to a licensed disposal company for incineration in a chemical scrubber.[\[1\]](#)
- Alternatively, contact a licensed professional waste disposal service to handle the material.
[\[1\]](#)

5. Final Disposal Pathway:

- Store the sealed and labeled hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Arrange for pickup and disposal by your institution's certified hazardous waste management provider.

Experimental Workflow for Disposal



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Caption: Disposal workflow for **Phenol, 5-bromo-2-mercapto-**.

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- To cite this document: BenchChem. [Essential Guide to the Safe Disposal of Phenol, 5-bromo-2-mercapto-]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15093998#phenol-5-bromo-2-mercapto-proper-disposal-procedures]

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